

chemical and physical properties of 3,3'-Dinitrobiphenyl.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3'-Dinitrobiphenyl

Cat. No.: B1605736

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An In-depth Technical Guide to **3,3'-Dinitrobiphenyl**

Introduction

3,3'-Dinitrobiphenyl is an organic compound characterized by a biphenyl core substituted with two nitro groups at the 3 and 3' positions.^[1] Its chemical formula is $C_{12}H_8N_2O_4$.^[1] While not typically an end-product, it serves as a crucial synthetic intermediate in various chemical processes.^[1] The primary significance of **3,3'-Dinitrobiphenyl** lies in its role as a precursor to 3,3'-diaminobiphenyl, a monomer essential for the production of high-performance polymers such as wholly aromatic polyamides and polyimides.^[1] These polymers are highly valued for their exceptional thermal stability, mechanical strength, and chemical resistance.^[1] This guide provides a comprehensive overview of the chemical and physical properties, experimental protocols, and key applications of **3,3'-Dinitrobiphenyl**.

Chemical and Physical Properties

The fundamental properties of **3,3'-Dinitrobiphenyl** are summarized in the table below. The compound typically appears as yellow needles.^{[1][2]}

Property	Value	Source
Molecular Formula	C ₁₂ H ₈ N ₂ O ₄	[1][3][4]
Molecular Weight	244.20 g/mol	[3][4]
CAS Number	958-96-3	[1][4]
Appearance	Yellow needles	[1][2]
Melting Point	200 °C	[1][2][5]
Boiling Point	416 °C at 760 mmHg	[3]
Density	1.368 g/cm ³	[3]
Flash Point	207.4 °C	[3]
Dipole Moment	4.08 D	[5]
LogP	4.21640	[3]
Refractive Index	1.635	[3]

Solubility

3,3'-Dinitrobiphenyl exhibits low solubility in water due to its hydrophobic aromatic structure. It is generally more soluble in non-polar or slightly polar organic solvents.[6]

Spectral Data

Characterization of **3,3'-Dinitrobiphenyl** is typically performed using standard spectroscopic techniques.

- Mass Spectrometry (MS): GC-MS data is available for the compound, confirming its molecular weight.[4]
- Infrared (IR) Spectroscopy: Vapor phase IR spectra are available for structural analysis.[4]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹³C NMR spectral data has been documented.[4]

Experimental Protocols

Synthesis of 3,3'-Dinitrobiphenyl via Diazotization

A common method for the preparation of **3,3'-Dinitrobiphenyl** involves the diazotization of m-nitroaniline, followed by a copper-catalyzed coupling reaction.^[2] The reported yield for this method is approximately 87%.^[2]

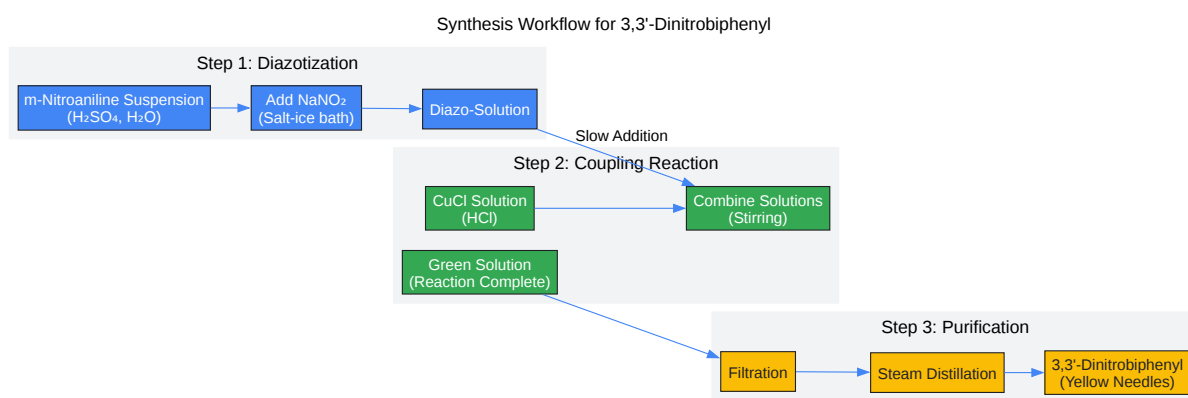
Materials:

- m-Nitroaniline (30 g)
- Concentrated Sulfuric Acid (45 g)
- Distilled Water (60 ml)
- Sodium Nitrite (15.3 g)
- Copper(I) Chloride (CuCl) (22 g)
- Concentrated Hydrochloric Acid (100 ml)
- Salt-ice bath

Procedure:

- A suspension of 30 g of m-nitroaniline in a mixture of 45 g of concentrated sulfuric acid and 60 ml of distilled water is prepared in a flask and cooled using a salt-ice bath.^[2]
- The solution is diazotized by the addition of 15.3 g of sodium nitrite.^[2]
- A separate cold solution of 22 g of copper(I) chloride in 100 ml of concentrated hydrochloric acid is prepared.^[2]
- The diazo-solution from step 2 is added slowly with constant stirring to the cold copper(I) chloride solution.^[2]
- The reaction is considered complete when the solution turns green.^[2]

- The resulting product is filtered off and purified by steam distillation.[2]
- The final product, **3,3'-dinitrobiphenyl**, is obtained as yellow needles.[2]



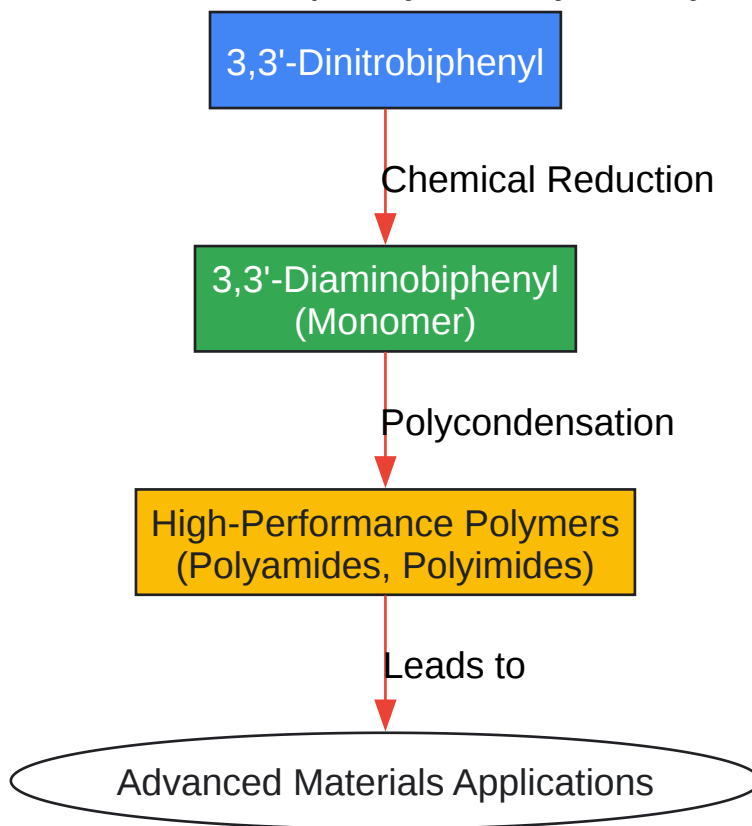
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Caption: Synthesis Workflow for **3,3'-Dinitrobiphenyl**.

Reactivity and Applications

The primary application of **3,3'-Dinitrobiphenyl** is its function as a chemical intermediate. The two nitro groups ($-\text{NO}_2$) can be chemically reduced to form amino groups ($-\text{NH}_2$), yielding 3,3'-diaminobiphenyl.[1] This resulting diamine is a valuable monomer used in polycondensation reactions to create high-performance polymers with desirable properties for advanced materials applications.[1]

Role of 3,3'-Dinitrophenyl in Polymer Synthesis



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Caption: Role in High-Performance Polymer Synthesis.

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- To cite this document: BenchChem. [chemical and physical properties of 3,3'-Dinitrobiphenyl.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1605736#chemical-and-physical-properties-of-3-3-dinitrobiphenyl]

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